

chemical properties and reactivity of 3-Methyl-3-pyrazolin-5-one

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Compound of Interest

Compound Name: 3-Methyl-3-pyrazolin-5-one

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **3-Methyl-3-pyrazolin-5-one**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-3-pyrazolin-5-one, also known by its IUPAC name 5-methyl-1,2-dihydropyrazol-3-one, is a heterocyclic compound of significant interest in medicinal and industrial chemistry.^[1] Its versatile chemical nature makes it a crucial building block in the synthesis of a wide range of biologically active molecules and commercial products.^{[2][3]} This guide provides a comprehensive overview of its chemical properties, tautomerism, reactivity, and key experimental protocols, tailored for professionals in research and development. Derivatives of this compound have shown a wide spectrum of pharmacological activities, positioning them as valuable therapeutic agents.^{[4][5][6][7]} Beyond pharmaceuticals, it serves as a critical intermediate in the production of agrochemicals like herbicides and pesticides, as well as in the synthesis of dyes and pigments.^[3]

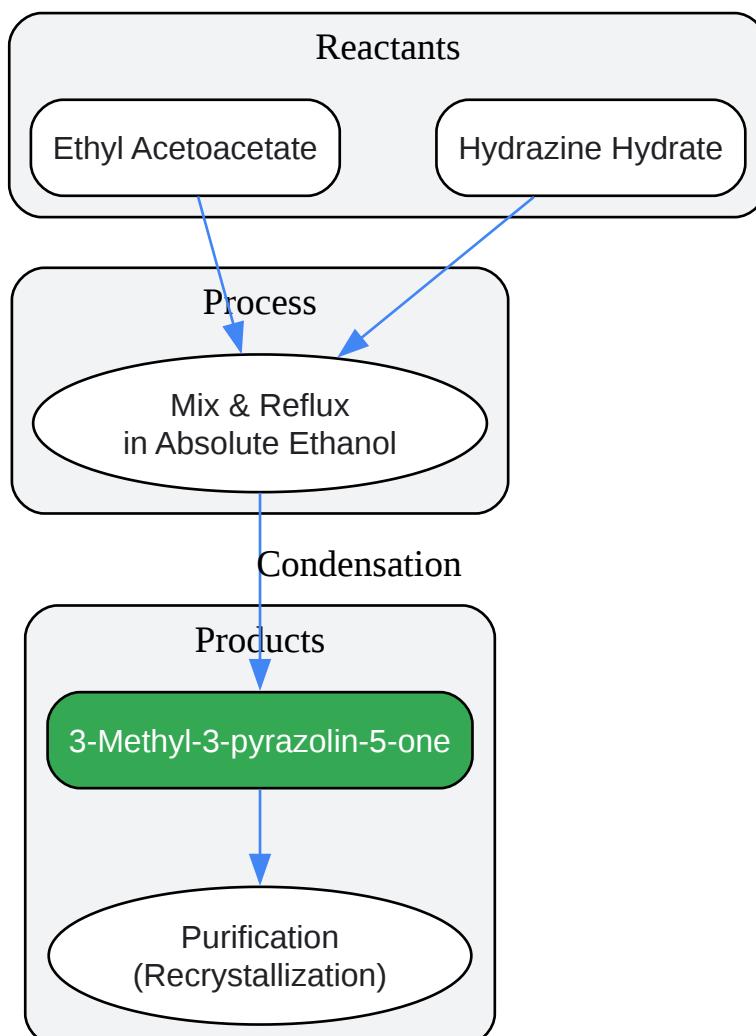
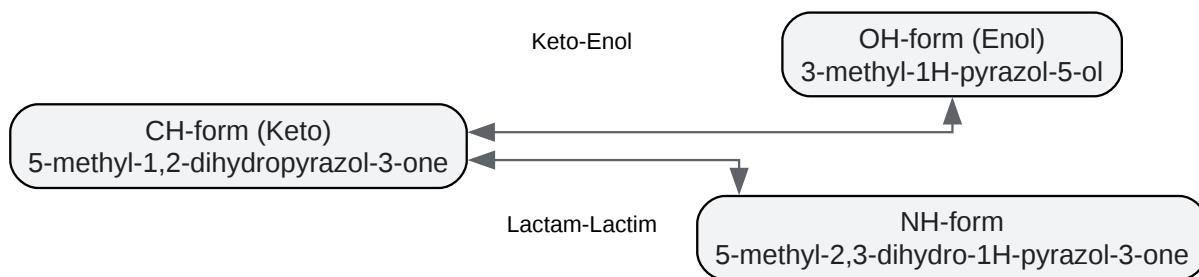
Physical and Chemical Properties

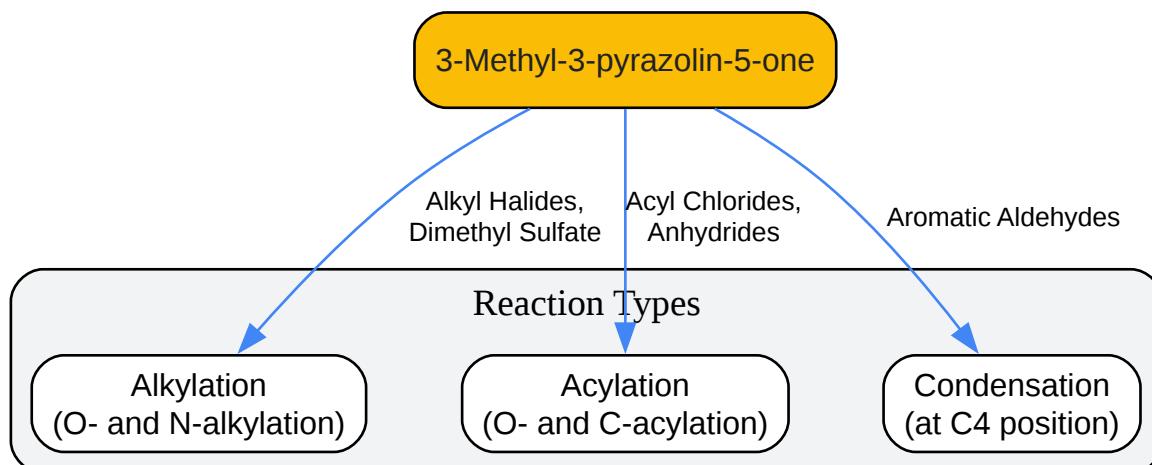
3-Methyl-3-pyrazolin-5-one typically appears as a white to light yellow crystalline powder.^[2] Its fundamental properties are summarized in the table below, providing a foundational dataset for experimental design and chemical handling.

Property	Value	Reference
Molecular Formula	C ₄ H ₆ N ₂ O	[1]
Molecular Weight	98.10 g/mol	[1]
CAS Number	4344-87-0	
Appearance	White to off-white/light yellow crystalline powder	[2]
Melting Point	223-225 °C	
pKa	9.04 ± 0.70 (Predicted)	[2]
Solubility	Soluble in 1 M NH ₄ OH and methanol.	[2]

Tautomerism: The Key to Reactivity

A critical feature of **3-methyl-3-pyrazolin-5-one** is its existence in multiple tautomeric forms due to keto-enol and lactam-lactim equilibria.[\[8\]](#)[\[9\]](#)[\[10\]](#) The three primary tautomers are the CH-form (keto), the OH-form (enol), and the NH-form. The predominant tautomer depends on the solvent and the physical state (solid or solution), which in turn dictates the molecule's reactivity.[\[8\]](#)[\[11\]](#) For instance, the enol form is essential for activating the C4 position for electrophilic substitution reactions like C-acylation.[\[12\]](#)





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